

# Thermochemistry of Hydrogen Bromide Formation: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hydrogen bromide*

Cat. No.: *B145481*

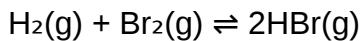
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This technical guide provides a comprehensive overview of the thermochemistry associated with the formation of **hydrogen bromide** (HBr). It includes key thermodynamic data, detailed experimental protocols for its determination, and visualizations of the reaction pathway and experimental workflows.

## Core Thermochemical Data

The formation of **hydrogen bromide** from its constituent elements, hydrogen and bromine, is an exothermic reaction represented by the following equation:



The key thermodynamic parameters for the formation of one mole of HBr(g) at standard conditions (298.15 K and 1 bar) are summarized in the tables below.

Table 1: Standard Molar Thermochemical Data for HBr Formation

Thermodynamic Quantity	Symbol	Value	Units
Standard Enthalpy of Formation	$\Delta_f H^\circ$	-36.44	kJ/mol
Standard Gibbs Free Energy of Formation	$\Delta_f G^\circ$	-53.4	kJ/mol <a href="#">[1]</a> <a href="#">[2]</a>
Standard Molar Entropy	$S^\circ$	198.70	J/(mol·K)

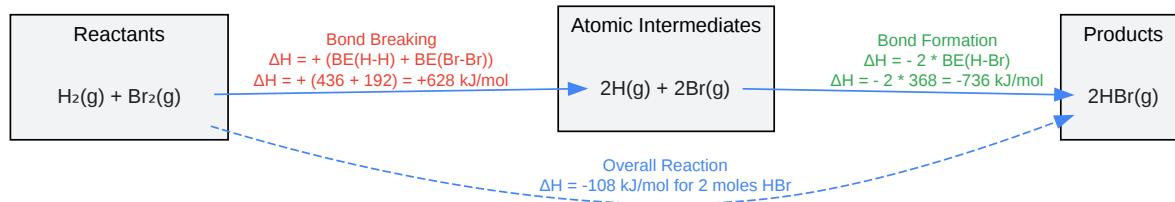
Table 2: Bond Enthalpies

Bond	Bond Enthalpy (kJ/mol)
H-H	436
Br-Br	192
H-Br	368

The negative standard enthalpy of formation indicates that the formation of HBr from its elements in their standard states is an exothermic process, releasing 36.44 kJ of heat per mole of HBr formed.[\[3\]](#) The negative standard Gibbs free energy of formation signifies that the reaction is spontaneous under standard conditions.[\[4\]](#)

## Reaction Pathway and Energetics

The formation of **hydrogen bromide** involves the breaking of the H-H and Br-Br bonds in the reactants and the formation of H-Br bonds in the product. The overall enthalpy change of the reaction can be estimated from the bond enthalpies.

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Caption: Reaction pathway for the formation of HBr from  $\text{H}_2$  and  $\text{Br}_2$ .

## Experimental Protocols

The determination of the thermochemical data for HBr formation can be achieved through various experimental techniques, primarily calorimetry and spectroscopy.

While direct measurement of the heat of formation of HBr from its gaseous elements in a standard bomb calorimeter is challenging, a Hess's Law approach using a series of more easily measurable reactions is often employed. However, a conceptual protocol for a direct measurement in a specialized gas-phase calorimeter is outlined below.

Objective: To directly measure the heat released during the gas-phase reaction of hydrogen and bromine to form **hydrogen bromide**.

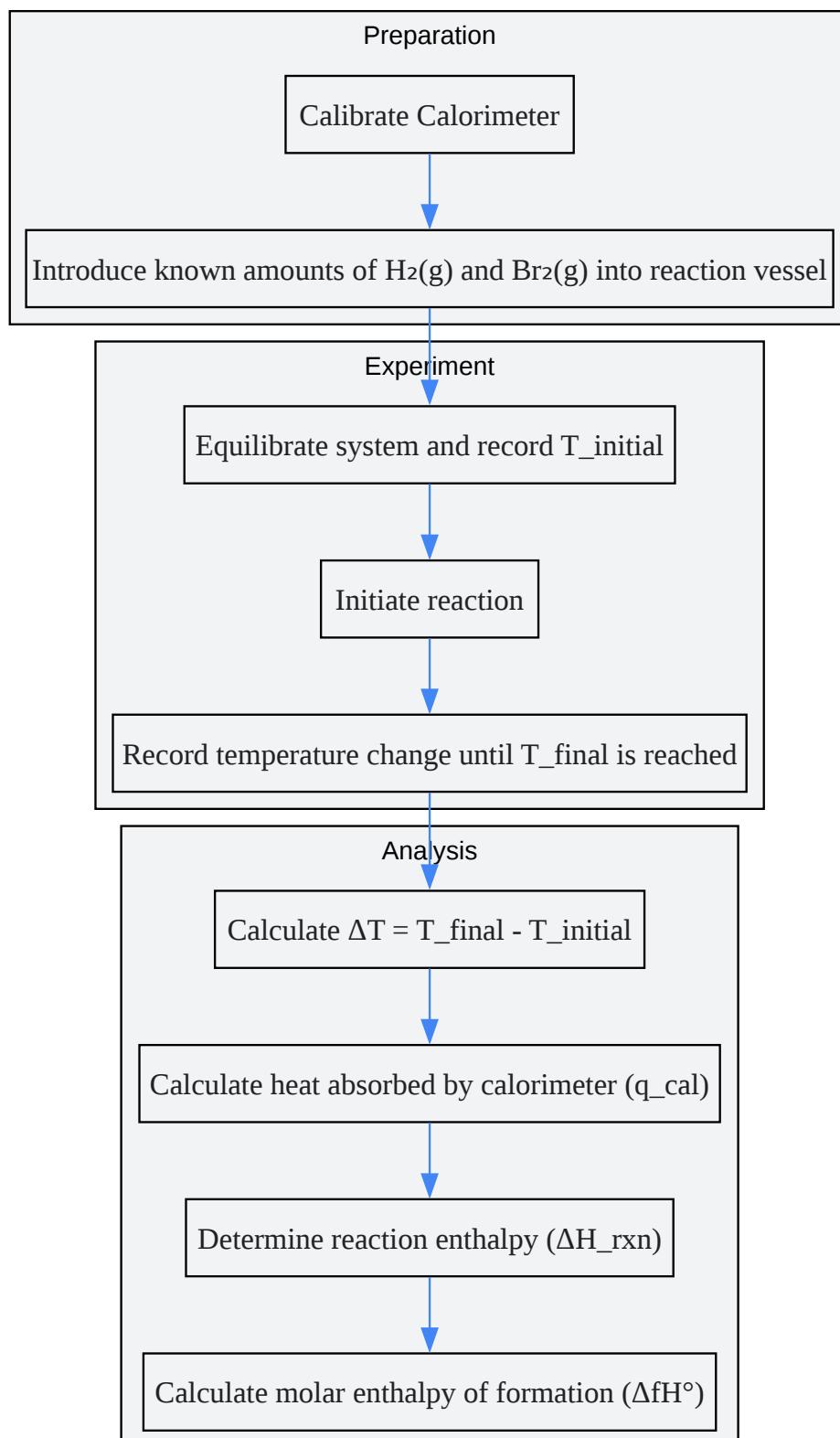
Apparatus:

- High-pressure gas reaction vessel (bomb) with inlet valves for  $\text{H}_2$  and  $\text{Br}_2$ .
- Ignition system (e.g., platinum fuse wire).
- Constant-temperature water bath (calorimeter).
- High-precision thermometer.
- Stirrer.
- Gas handling and metering system.

**Procedure:**

- Calorimeter Calibration:
  - The heat capacity of the calorimeter system is determined by a standard reaction with a known enthalpy change, such as the combustion of benzoic acid, or by electrical calibration.
- Reactant Preparation:
  - The reaction vessel is evacuated to a high vacuum.
  - A known, stoichiometric amount of high-purity hydrogen gas is introduced into the vessel.
  - A known amount of liquid bromine is vaporized and introduced into the vessel. The partial pressures and temperature are recorded.
- Reaction Initiation:
  - The sealed reaction vessel is submerged in the calorimeter's water bath.
  - The system is allowed to reach thermal equilibrium, and the initial temperature ( $T_{\text{initial}}$ ) is recorded.
  - The reaction is initiated by passing a current through the ignition wire.
- Data Acquisition:
  - The temperature of the water bath is monitored and recorded at regular intervals until a maximum temperature ( $T_{\text{final}}$ ) is reached and the system begins to cool.
- Data Analysis:
  - The temperature change ( $\Delta T = T_{\text{final}} - T_{\text{initial}}$ ) is determined.
  - The heat absorbed by the calorimeter ( $q_{\text{cal}}$ ) is calculated using:  $q_{\text{cal}} = C_{\text{cal}} * \Delta T$ , where  $C_{\text{cal}}$  is the heat capacity of the calorimeter.

- The heat of reaction ( $\Delta H_{rxn}$ ) is the negative of the heat absorbed by the calorimeter ( $\Delta H_{rxn} = -q_{cal}$ ).
- The molar enthalpy of formation ( $\Delta fH^\circ$ ) is then calculated by dividing the heat of reaction by the number of moles of HBr produced.

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Caption: Experimental workflow for calorimetric determination.

The bond dissociation energy of HBr can be determined using UV-Vis absorption spectroscopy by observing the transition to a dissociative electronic state.

**Objective:** To determine the energy required to break the H-Br bond by measuring the onset of continuous absorption in the UV spectrum.

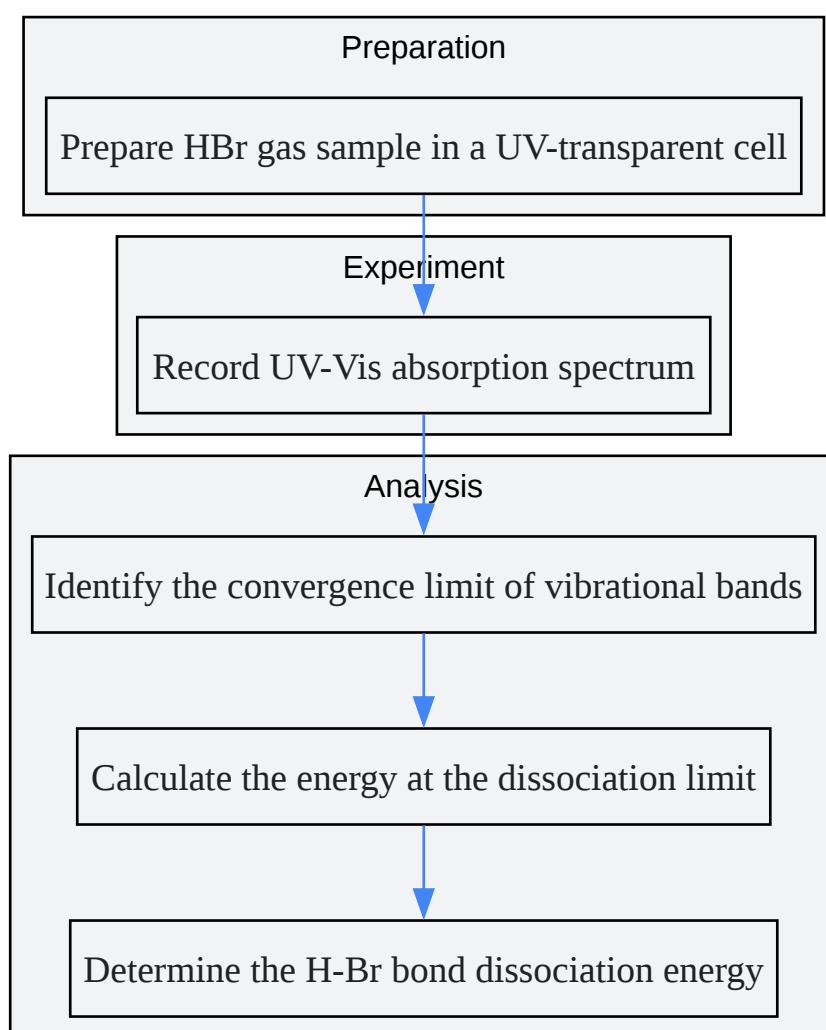
**Apparatus:**

- UV-Vis Spectrophotometer with a high-resolution monochromator.
- Gas cell with UV-transparent windows (e.g., quartz).
- HBr gas sample.
- Vacuum line for sample handling.

**Procedure:**

- **Sample Preparation:**
  - The gas cell is evacuated.
  - A low pressure of HBr gas is introduced into the cell.
- **Spectral Acquisition:**
  - A background spectrum of the empty cell is recorded.
  - The UV-Vis absorption spectrum of the HBr sample is recorded over a range of wavelengths, typically in the far UV region.
- **Data Analysis:**
  - The spectrum will show a series of vibrational bands converging to a continuum.
  - The wavelength at which the vibrational fine structure disappears and continuous absorption begins (the dissociation limit) is identified.

- The energy (E) corresponding to this wavelength ( $\lambda$ ) is calculated using the equation:  $E = hc/\lambda$ , where h is Planck's constant and c is the speed of light.
- This energy corresponds to the dissociation of the HBr molecule into a ground-state hydrogen atom and either a ground-state or an excited-state bromine atom. The excitation energy of the bromine atom, if applicable, must be subtracted to obtain the ground-state bond dissociation energy.



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Caption: Experimental workflow for spectroscopic determination.

## Conclusion

The thermochemical data for the formation of **hydrogen bromide** are well-established and indicate a spontaneous, exothermic reaction. These values are crucial for a wide range of applications in chemical synthesis, materials science, and pharmaceutical development. The experimental protocols outlined in this guide provide a framework for the determination of these fundamental thermodynamic quantities.

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- To cite this document: BenchChem. [Thermochemistry of Hydrogen Bromide Formation: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b145481#thermochemistry-of-hydrogen-bromide-formation>

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